

Spectroscopic Data of 4-[(2-Methylbenzyl)oxy]benzoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name:	4-[(2-Methylbenzyl)oxy]benzoyl chloride
CAS No.:	1160250-58-7
Cat. No.:	B1452782

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This technical guide provides an in-depth analysis of the predicted spectroscopic data for **4-[(2-Methylbenzyl)oxy]benzoyl chloride**, a key intermediate in various synthetic applications. As direct experimental spectra for this specific molecule are not readily available in public databases, this document leverages fundamental spectroscopic principles and extensive data from analogous compounds to offer a robust, predictive interpretation of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) characteristics. This guide is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of the structural features of this molecule.

Molecular Structure and Synthesis Overview

4-[(2-Methylbenzyl)oxy]benzoyl chloride possesses a distinctive architecture, incorporating a benzoyl chloride moiety, a benzyl ether linkage, and a 2-methylbenzyl group. Its molecular formula is C₁₅H₁₃ClO₂, with a molecular weight of 260.72 g/mol .

A plausible synthetic route involves a two-step process. The first step is a Williamson ether synthesis, reacting 4-hydroxybenzoic acid with 2-methylbenzyl chloride in the presence of a base to form 4-[(2-methylbenzyl)oxy]benzoic acid. The subsequent step involves the conversion of the carboxylic acid to the acyl chloride using a chlorinating agent like thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).

Predicted ^1H NMR Spectroscopic Data

The proton NMR spectrum of **4-[(2-Methylbenzyl)oxy]benzoyl chloride** is predicted to exhibit distinct signals corresponding to the aromatic protons of both benzene rings, the benzylic methylene protons, and the methyl protons. The predicted chemical shifts (in ppm, relative to TMS in CDCl_3) are detailed below.

Protons	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Integration	Rationale
H-2', H-6'	~8.05	Doublet	2H	These protons are ortho to the electron-withdrawing carbonyl chloride group, leading to significant deshielding.
H-3', H-5'	~7.00	Doublet	2H	These protons are ortho to the electron-donating ether oxygen, resulting in upfield shifting.
H-3 to H-6	7.20 - 7.40	Multiplet	4H	Protons on the 2-methylbenzyl ring will appear in the typical aromatic region, with some overlap.
-CH ₂ -	~5.15	Singlet	2H	The methylene protons are adjacent to an oxygen atom and an aromatic ring, causing a downfield shift.
-CH ₃	~2.35	Singlet	3H	The methyl protons on the benzyl ring are in a typical benzylic

methyl
environment.

Predicted ^{13}C NMR Spectroscopic Data

The carbon-13 NMR spectrum will provide insights into the carbon framework of the molecule. The predicted chemical shifts are based on the electronic environment of each carbon atom, drawing comparisons from benzoyl chloride, 2-methylbenzyl alcohol, and anisole.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Carbon Atom	Predicted Chemical Shift (ppm)	Rationale
C=O	~168	The carbonyl carbon of the acyl chloride is highly deshielded.
C-4'	~163	The carbon attached to the ether oxygen is deshielded.
C-1	~138	Quaternary carbon of the 2-methylbenzyl group.
C-2	~136	Quaternary carbon bearing the methyl group.
C-1'	~134	Quaternary carbon of the benzoyl chloride ring.
C-2', C-6'	~132	Aromatic carbons ortho to the carbonyl chloride.
C-3, C-4, C-5, C-6	126 - 130	Aromatic carbons of the 2-methylbenzyl group.
C-3', C-5'	~115	Aromatic carbons ortho to the ether oxygen are shielded.
-CH ₂ -	~70	The benzylic carbon is deshielded by the adjacent oxygen.
-CH ₃	~19	The methyl carbon appears in the typical aliphatic region.

Predicted Infrared (IR) Spectroscopy Data

The IR spectrum will reveal the presence of key functional groups. The predicted characteristic absorption bands are as follows:

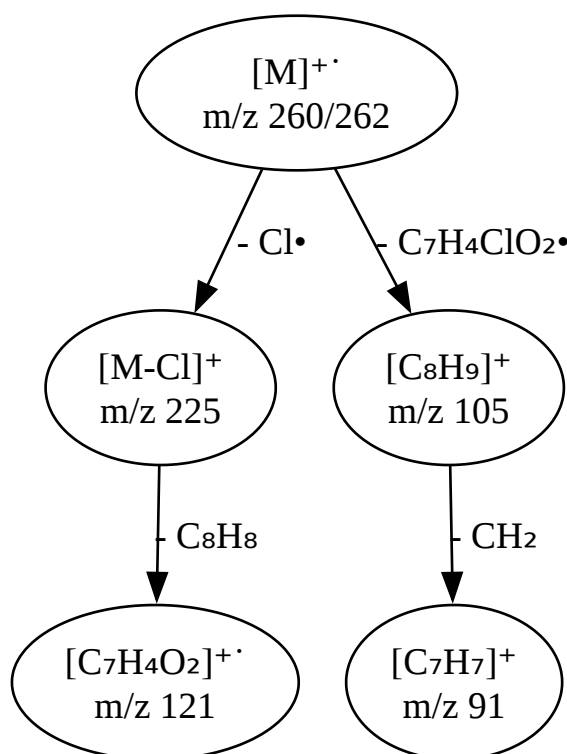
Functional Group	Predicted Wavenumber (cm ⁻¹)	Rationale
C=O Stretch (Acyl Chloride)	~1775 (strong, sharp)	The carbonyl stretch in acyl chlorides is at a higher frequency than in ketones or esters due to the inductive effect of the chlorine atom.[2] [9]
C-O-C Asymmetric Stretch	~1250 (strong)	Characteristic of aryl ethers. [10][11]
C-O-C Symmetric Stretch	~1040 (medium)	Characteristic of aryl ethers. [10][11]
Aromatic C=C Stretch	1600, 1580, 1500 (medium)	Multiple bands are expected for the two aromatic rings.
Aromatic C-H Stretch	>3000 (weak to medium)	Typical for sp ² C-H bonds.
Aliphatic C-H Stretch	<3000 (weak to medium)	Corresponding to the methylene and methyl groups.
C-Cl Stretch	800 - 600 (medium)	The carbon-chlorine stretching vibration.

Predicted Mass Spectrometry (MS) Data

The mass spectrum is expected to show the molecular ion peak and characteristic fragmentation patterns that can confirm the molecular structure.

Molecular Ion (M⁺): The molecular ion peak is predicted at m/z 260, with a smaller M+2 peak at m/z 262 (approximately one-third the intensity of the M⁺ peak) due to the presence of the ³⁷Cl isotope.

Major Fragmentation Pathways:



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- Loss of Chlorine: A prominent peak at m/z 225 is expected, corresponding to the loss of a chlorine radical from the molecular ion.
- Benzylic Cleavage: Cleavage of the benzylic C-O bond can lead to the formation of the 2-methylbenzyl cation at m/z 105. This can further rearrange to the tropylium ion at m/z 91.
- Acylium Ion Formation: The fragment at m/z 225 can lose a CO molecule to form a fragment at m/z 197.
- Other Fragments: A fragment corresponding to the 4-oxybenzoyl moiety may be observed at m/z 121.

Experimental Protocols

To obtain the actual spectroscopic data for **4-[(2-Methylbenzyl)oxy]benzoyl chloride**, the following standard laboratory procedures are recommended:

NMR Spectroscopy

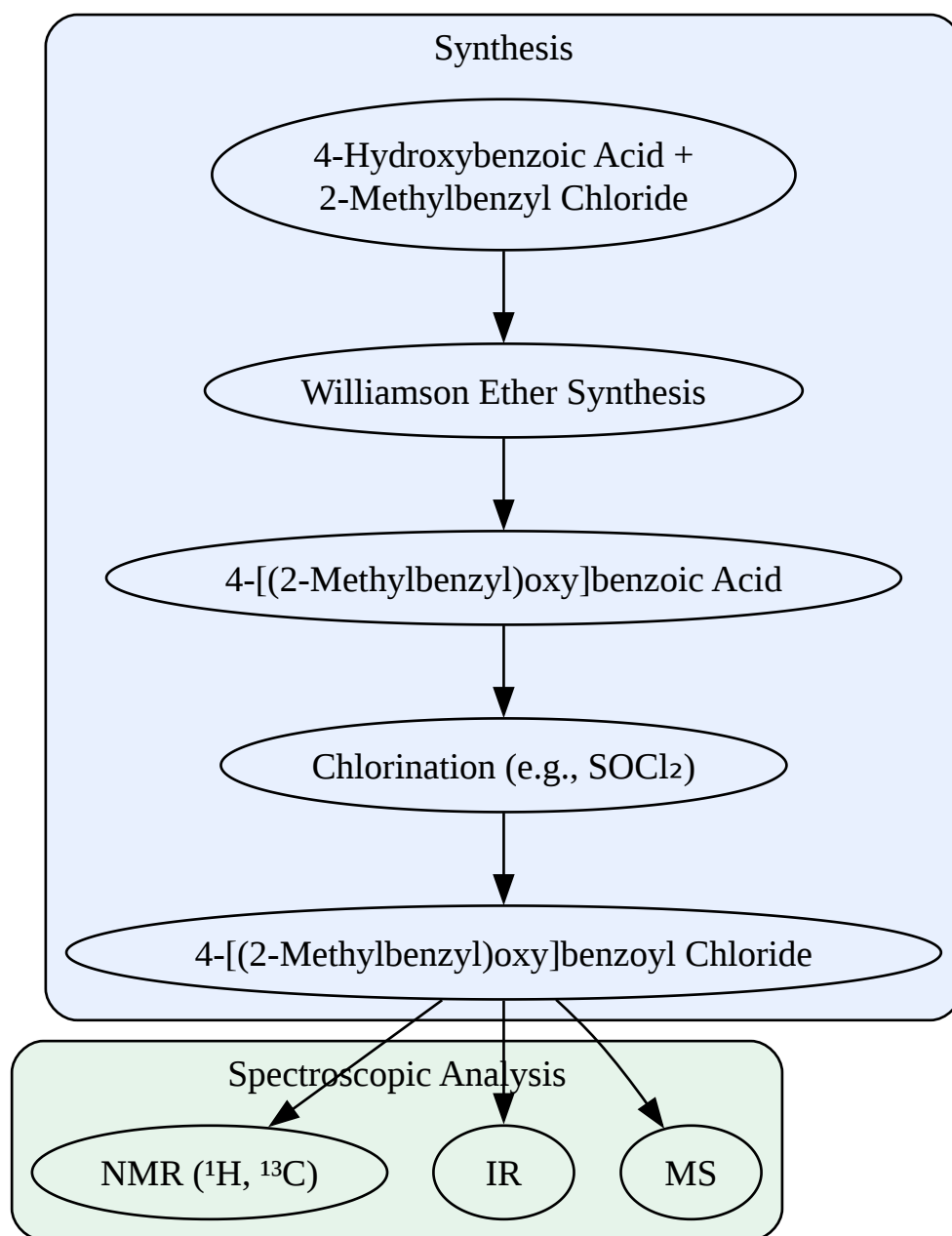
- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard.
- **^1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Standard parameters include a 30-degree pulse angle, a 2-second relaxation delay, and 16-32 scans.
- **^{13}C NMR Acquisition:** Acquire the spectrum on the same instrument. Due to the lower natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary.

Infrared (IR) Spectroscopy

- **Sample Preparation:** As the compound is likely a solid or oil, the spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory. Place a small amount of the sample directly on the ATR crystal.
- **Acquisition:** Record the spectrum from 4000 to 400 cm^{-1} . Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a direct insertion probe or by gas chromatography (if the compound is sufficiently volatile and thermally stable).
- **Ionization:** Use Electron Ionization (EI) at 70 eV to induce fragmentation.
- **Analysis:** Analyze the resulting ions using a quadrupole or time-of-flight (TOF) mass analyzer.



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Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic characterization of **4-[(2-Methylbenzyl)oxy]benzoyl chloride**. The data and interpretations presented herein are grounded in established principles of spectroscopy and analysis of analogous structures. These predictions offer a valuable baseline for researchers to confirm the

identity and purity of this compound in their synthetic endeavors. It is anticipated that experimental verification will align closely with the predictive data outlined in this guide.

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